

suspension pad dyeing method Vat Green 9

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Compound Focus: C.I. Vat Green 9

CAS No.: 6369-65-9

Cat. No.: S1895427

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Application Notes: Vat Green 9

Vat Green 9, also known as Vat Black BB or C.I. 59850, is a violanthrone-based dye primarily used for coloring cellulosic fibers like cotton and viscose, as well as silk and wool [1] [2] [3]. Its key characteristics are summarized below.

Chemical & Physical Properties [1] [2] [3]:

Property	Description
Chemical Structure	Violanthrone
Molecular Formula	C ₃₄ H ₁₅ NO ₄
Molecular Weight	501.49
CAS Registry Number	6369-65-9 / 28780-10-1
Appearance	Deep green to black powder
Solubility (Insoluble in)	Water, Ethanol
Leuco Form (Alkaline Reduction)	Purple

Color Fastness Properties of Dyed Material [2] [3]: The following table summarizes the colorfastness of Vat Green 9 according to ISO and AATCC standards.

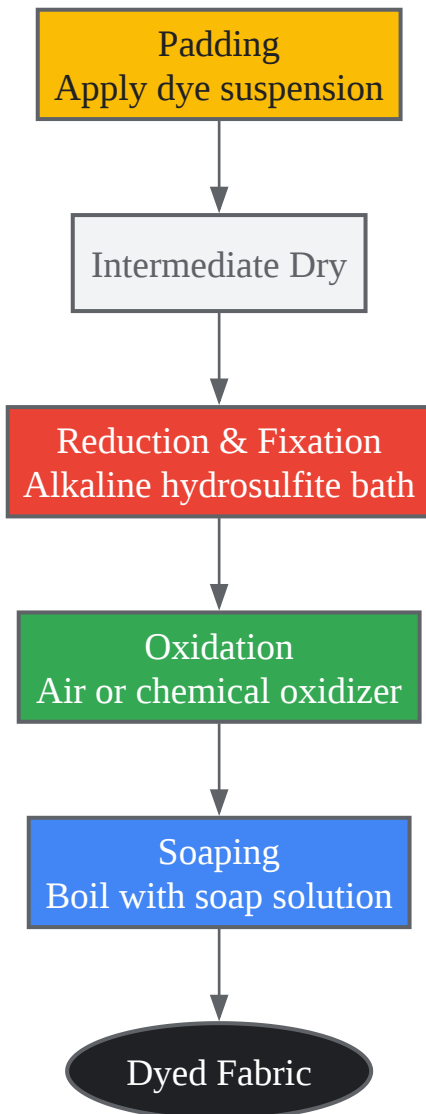
Fastness Type	ISO Rating	AATCC Rating
Light Fastness	6-7 (1/12) to 7-8 (2/1)	7
Soaping (Fading)	4	-
Soaping (Staining)	5	-
Oxygen Bleach	3	-
Chlorine Bleach	1	-
Mercerized	4	-
Ironing	4	5
Oxygen Bleach	-	3
Chlorine Bleach	-	4

Experimental Protocol: Suspension Pad Dyeing

This protocol details the application of Vat Green 9 to cotton fabric using the suspension pad dyeing method [4] [5]. The process involves applying an insoluble dispersion of the dye to the fabric, followed by chemical reduction, oxidation, and soaping to fix the color.

Workflow Overview

The diagram below illustrates the key stages of the suspension pad dyeing process.



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Materials & Equipment

- **Fabric:** Bleached 100% cotton fabric [4].
- **Dyestuff:** Vat Green 9 (e.g., 20 g/L) [4].
- **Chemicals:**
 - Dispersing agent (e.g., 10 g/L) [4].
 - Sodium alginate (e.g., 1 g/L) as a thickening agent [4].
 - Sodium hydroxide (Caustic Soda) solution (100 g/L) [4].
 - Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$, "Hydros") (100 g/L) [4].
 - Sodium chloride (100 g/L) [4].
 - Soap solution (5% wt./vol.) [4].

- **Equipment:** Laboratory padder, beakers, hot plate, drying oven, balance, measuring cylinders [4].

Step-by-Step Procedure

- **Pad Bath Preparation** Prepare a pad bath with the following composition to ensure a stable and even application [4]:
 - **Vat Green 9:** 20 g/L
 - **Dispersing Agent:** 10 g/L
 - **Sodium Alginate (1% sol.):** 1 g/L
 - **Water:** to final volume
- **Fabric Padding**
 - Weigh a dry piece of cotton fabric (e.g., 8 x 24 inches) [4].
 - Saturate the fabric by passing it through the pad bath [4].
 - Immediately pass the wet fabric through the nip rolls of the padder set to an appropriate pressure (e.g., 25 psi) to squeeze out excess liquid and force the dye dispersion into the fabric [4]. Pass the fabric through the padder twice to ensure a uniform application [4].
 - Weigh the padded fabric immediately to calculate the **Wet Pick-Up (%)** [4].
- **Intermediate Drying** Cut a small swatch (e.g., 8x8 inches) from the padded fabric and dry it in an oven. This sample is labeled **PD (Padded and Dried)** and is used for later comparison [4].
- **Chemical Reduction & Fixation**
 - Prepare a warm (70-80 °C) reduction bath with the following ratios **for every 10 grams of the remaining fabric** [4]:
 - **Sodium Hydroxide (10% wt/vol.):** 15 mL
 - **Sodium Hydrosulfite (10% wt/vol.):** 10 mL
 - **Sodium Chloride (10% wt/vol.):** 10 mL
 - **Water:** 275 mL
 - **CAUTION:** This bath is highly alkaline and must be handled with gloves and eye protection [4].
 - Immerse the padded fabric in the reduction bath for approximately 20 minutes, keeping it submerged to prevent premature oxidation. The dye will be converted to its soluble leuco form (purple) and penetrate the cotton fibers [4].
 - Remove the fabric and squeeze out the excess liquid [4].
- **Oxidation**

- Hang the fabric in air for 5-10 minutes. The original green color will reappear as the leuco form oxidizes back to the insoluble state within the fibers [4].
 - Cut this sample in half. Dry one half and label it **PROD (Padded, Reduced, Oxidized, and Dried)** [4].
- **Soaping**
 - Prepare a scouring bath by diluting a 5% soap solution to make 800 mL and heat it to near boiling [4].
 - Place the other half of the oxidized sample (**PRODS**) into the hot soap solution for 10 minutes [4].
 - Remove the sample, rinse it thoroughly with water, and dry it [4]. This soaping step removes superficial dye particles and improves the final color and wash fastness [4].

Key Considerations for Researchers

- **Dye Solubility & Dispersion:** The initial insolubility of Vat Green 9 is fundamental to this method. Using an effective dispersing agent like Dispersant NNO (a sodium salt of naphthalene sulfonate) is critical to maintain a homogeneous suspension in the pad bath and prevent aggregation, which causes uneven dyeing [6].
- **Reduction Control:** The reduction step must be carefully controlled. Temperature, concentration of NaOH and Na₂S₂O₄, and time all influence the efficiency of leuco formation and subsequent dye uptake [4] [7].
- **Soaping for Fastness:** The soaping process is not merely a cleaning step. It facilitates the aggregation of dye molecules inside the fibers and removes unfixed surface dye, which is essential for achieving the final shade and the high wash fastness characteristic of vat dyes [4] [7].
- **Fabric Suitability:** While optimized for cotton, this method is also applicable to other fibers like viscose, silk, and wool [1] [2]. For blended fabrics (e.g., polyester/cotton), selective dyeing can be achieved using appropriate dispersing agents [6].

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